

Isopropyl isocyanate CAS number 1795-48-8 properties

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Compound of Interest

Compound Name: Isopropyl isocyanate

Cat. No.: B058004

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An In-depth Technical Guide to **Isopropyl Isocyanate** (CAS 1795-48-8) for Researchers and Drug Development Professionals

Introduction

Isopropyl isocyanate (CAS number 1795-48-8) is a highly reactive organic compound widely utilized as a versatile intermediate in organic synthesis.^[1] With the chemical formula C₄H₇NO, it is characterized by an isopropyl group attached to an isocyanate functional group (-N=C=O).^[2] This structure makes the compound a potent electrophile, enabling the introduction of the isopropylcarbamoyl moiety into a wide range of molecules.^[1] Its applications are particularly significant in the pharmaceutical and agrochemical industries, where it serves as a critical building block for the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).^{[1][2]} For instance, it is a key reagent in the preparation of androgen receptor antagonists for prostate cancer treatment and in the synthesis of selective dual inhibitors of the mammalian target of rapamycin (mTORC1 and mTORC2).^{[3][4]} Due to its high reactivity and toxicity, stringent safety protocols are mandatory when handling this compound.^{[5][6]}

Physicochemical and Spectroscopic Properties

Isopropyl isocyanate is a colorless to pale yellow liquid with a pungent odor.^{[2][7][8]} It is highly flammable and reacts violently with water.^{[9][10]}

Table 1: Physicochemical Properties of Isopropyl Isocyanate

Property	Value	Source(s)
CAS Number	1795-48-8	[2] [5] [9]
Molecular Formula	C4H7NO	[2] [7] [9]
Molecular Weight	85.10 - 85.11 g/mol	[2] [7] [9]
Appearance	Colorless to pale yellow liquid/oil	[2] [7] [8] [11]
Odor	Pungent, unpleasant	[2] [6] [7] [8]
Boiling Point	74 - 76.6 °C	[5] [7] [9] [12]
Melting Point	< -75 °C	[7] [13]
Density	0.866 - 0.88 g/mL at 20-25 °C	[7] [8] [12]
Refractive Index	n _{20/D} 1.382	[7] [13]
Flash Point	-2.78 °C (27 °F)	[7] [8]
Vapor Pressure	100 mmHg at 25 °C	[8] [12] [13]
Water Solubility	Insoluble; reacts violently	[2] [6] [7] [12] [14]
Solubility	Soluble in organic solvents (e.g., Chloroform, Ethyl Acetate)	[2] [7]

Table 2: Spectroscopic Data References for Isopropyl Isocyanate

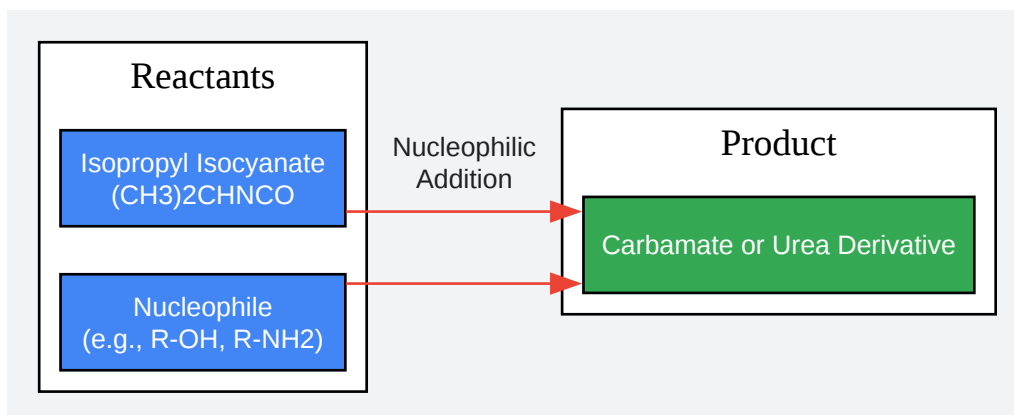
Technique	Description	Source(s)
^1H NMR	90 MHz in CDCl_3	[13]
^{13}C NMR	In CDCl_3	[13]
IR	Liquid Film	[13]
Mass Spectrometry	Available	[13]
Raman	4880 A, 200 M, liquid	[13]

Reactivity and Synthetic Pathways

The reactivity of **isopropyl isocyanate** is dominated by the electrophilic nature of the carbon atom in the isocyanate group ($-\text{N}=\text{C}=\text{O}$). [1] This makes it highly susceptible to nucleophilic attack by compounds containing active hydrogen atoms, such as amines, alcohols, and water. [1][14] These reactions are typically exothermic and can be vigorous. [14]

- Reaction with Amines: Forms substituted ureas.
- Reaction with Alcohols: Forms carbamates (urethanes). This reaction can be explosive in the absence of an inert solvent. [14]
- Reaction with Water: Reacts violently to form an unstable carbamic acid, which then decomposes to an amine and carbon dioxide gas. [14]

Due to this high reactivity, it is an excellent reagent for introducing an N-isopropylcarbamoyl group into various molecular scaffolds. [1]



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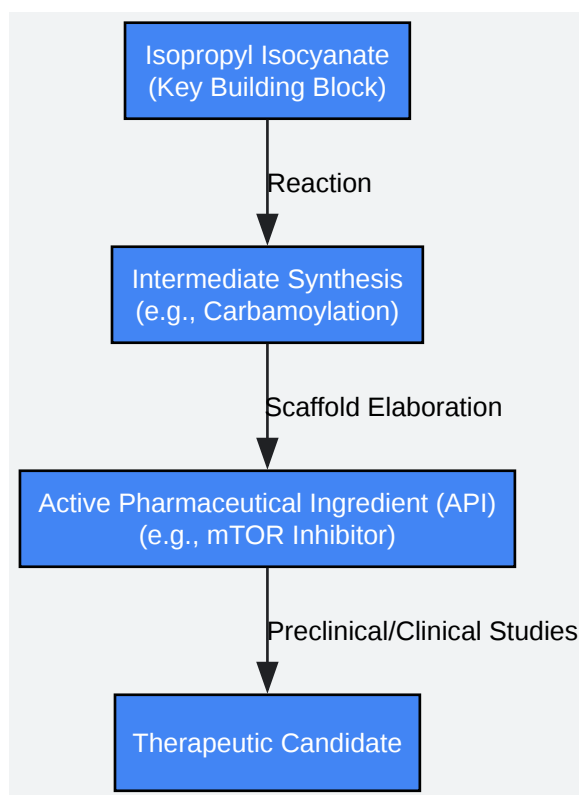
Caption: General reaction pathway of **Isopropyl isocyanate** with nucleophiles.

Applications in Drug Development and Research

Isopropyl isocyanate is a crucial building block in medicinal chemistry for synthesizing small-molecule therapeutics. The isopropyl group can enhance pharmacokinetic properties like metabolic stability and lipophilicity.[1]

Key applications include:

- **Cancer Therapeutics:** It is used as a reagent in the synthesis of androgen receptor antagonists for treating prostate cancer.[2][3][4] It is also employed in creating selective dual inhibitors of mTORC1 and mTORC2, which are key proteins in cell growth pathways often dysregulated in cancer.[3][4]
- **Protease Inhibitors:** The compound is a critical intermediate for constructing molecular scaffolds for various protease inhibitors.[1]
- **Derivatization Reagent:** It is used as a derivatization reagent for the stereoisomeric analysis of secondary alcohols.[4]



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Caption: Logical role of **Isopropyl isocyanate** in the drug development pipeline.

Experimental Protocols: Safety, Handling, and Storage

Working with **isopropyl isocyanate** requires strict adherence to safety protocols due to its high toxicity, flammability, and reactivity.

Table 3: GHS Hazard Summary

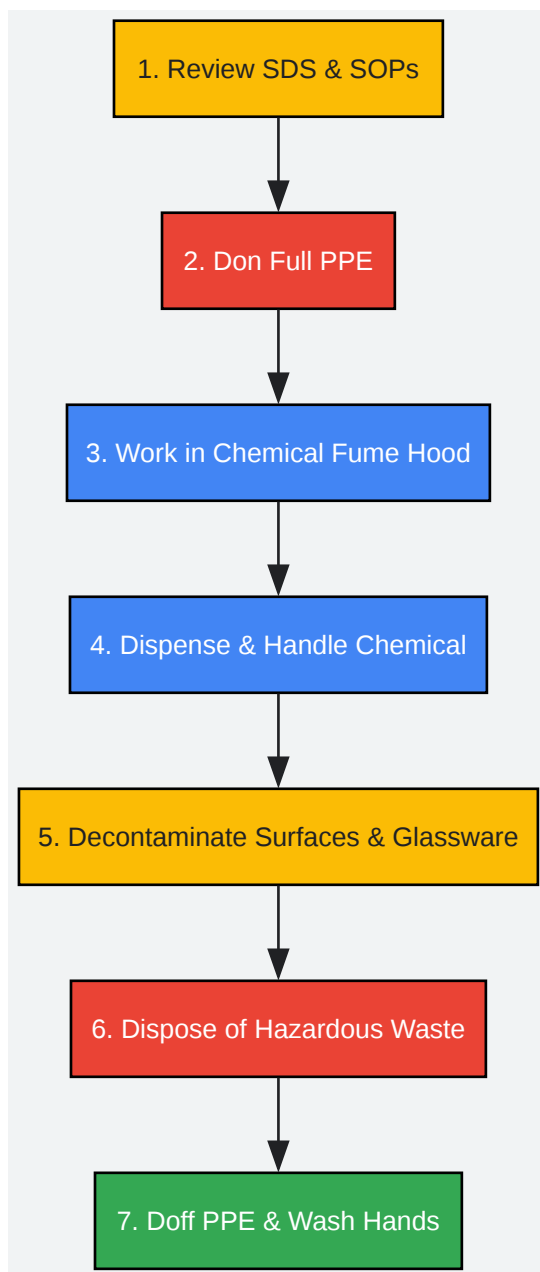
Code	Hazard Statement
H225	Highly flammable liquid and vapor.[5]
H330	Fatal if inhaled.[5]
H301	Toxic if swallowed.[9]
H314 / H315	Causes severe skin burns and irritation.[5][15]
H319	Causes serious eye irritation.[5]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]
H335	May cause respiratory irritation.[5]

Standard Handling Protocol

This protocol outlines the essential steps for safely handling **isopropyl isocyanate** in a research setting.[16]

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[16]
 - Ensure a certified chemical fume hood with a face velocity of 80-120 feet per minute is operational.[16]
 - Prepare and have readily accessible a decontamination solution (e.g., 5% sodium carbonate, 5% liquid detergent, 90% water).
- Personal Protective Equipment (PPE):
 - Respiratory: Use a supplied-air respirator (SAR) or a self-contained breathing apparatus (SCBA) for any operations outside of a fume hood or for spills.[16] For work inside a fume hood, a full-facepiece air-purifying respirator with organic vapor cartridges is recommended.[16]
 - Hand: Wear chemical-resistant gloves (e.g., butyl rubber or nitrile rubber).[16]

- Eye: Use chemical splash goggles and a face shield.[\[16\]](#)[\[17\]](#)
- Body: Wear a lab coat or chemical-resistant disposable coveralls.[\[16\]](#)[\[17\]](#)
- Handling:
 - All work must be conducted within a chemical fume hood.[\[5\]](#)
 - Ground and bond all metal containers during transfer to prevent static discharge.[\[10\]](#)[\[17\]](#)
 - Use only non-sparking tools.[\[10\]](#)[\[17\]](#)
 - Keep containers tightly closed when not in use and store under an inert gas like nitrogen.
[\[5\]](#)[\[15\]](#)[\[17\]](#)
 - Avoid contact with incompatible materials.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the isocyanate.[\[16\]](#)
 - Dispose of all contaminated waste in a designated, labeled, and sealed container according to institutional guidelines for hazardous waste.[\[16\]](#)
 - Remove PPE carefully to avoid cross-contamination and wash hands thoroughly.[\[16\]](#)



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Caption: Standard workflow for the safe handling of **Isopropyl isocyanate**.

Spill Management Protocol

Immediate and appropriate action is crucial in the event of a spill.[16]

- Immediate Actions: Evacuate and isolate the spill area.[14][16] Alert personnel and contact emergency services if the spill is large.[16]

- Cleanup (Minor Spills by Trained Personnel Only):
 - Don the appropriate PPE, including respiratory protection.[16]
 - Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully apply a decontamination solution to the absorbed material, working from the outside in.[16]
 - Collect the material using non-sparking tools and place it in a labeled, open container. Do not seal immediately, as CO₂ may be generated.[14][16]
 - Wipe the spill area with the decontamination solution, then with water.[16]
 - Dispose of all materials as hazardous waste.[16][17]

Storage and Incompatibility

- Storage: Store in a cool, dry, well-ventilated area, away from heat and ignition sources.[5][17] The recommended storage temperature is 2-8°C.[5][7] Containers should be tightly closed, and the material is often stored under an inert atmosphere as it is moisture-sensitive.[5][10][17]
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, acids, bases, alcohols, and amines.[5][10][14]

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References

- 1. Isopropyl Isocyanate | High Purity Reagent [benchchem.com]
- 2. CAS 1795-48-8: Isopropyl isocyanate | CymitQuimica [cymitquimica.com]
- 3. Cas Landing [thermofisher.com]

- 4. Isopropyl Isocyanate CAS 1795-48-8 for Organic Synthesis - 2-Isocyanatopropane and Isopropylisocyanat [megawidechem.en.made-in-china.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Isopropyl isocyanate | C₄H₇NO | CID 61277 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Isopropyl isocyanate | 1795-48-8 [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. fishersci.com [fishersci.com]
- 11. Isopropyl Isocyanate 98% Purity CAS 1795-48-8 Organic Synthesis [tdimdipolyurethane.com]
- 12. isopropyl isocyanate | 1795-48-8 [chemnet.com]
- 13. Page loading... [wap.guidechem.com]
- 14. ISOPROPYL ISOCYANATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. Isopropyl Isocyanate | 1795-48-8 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 16. benchchem.com [benchchem.com]
- 17. nj.gov [nj.gov]
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